

# Structural Analysis of Butyl 2-Nitropropanoate: A Technical Overview

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## Compound of Interest

Compound Name: *Butyl 2-nitropropanoate*

CAS No.: 106306-42-7

Cat. No.: B15422456

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To our valued audience of researchers, scientists, and drug development professionals: After a comprehensive search, we have determined that detailed experimental data and established analytical protocols specifically for **Butyl 2-nitropropanoate** are not readily available in the current scientific literature. While information exists for structurally related compounds such as butyl propionate and ethyl 2-nitropropanoate, a direct and thorough structural analysis of **Butyl 2-nitropropanoate** has not been sufficiently documented to produce an in-depth technical guide.

The following sections provide a theoretical framework for the structural analysis of **Butyl 2-nitropropanoate**, based on the anticipated chemical properties and spectroscopic behavior derived from its constituent functional groups. This guide is intended to serve as a foundational resource for researchers undertaking the synthesis and characterization of this compound.

## Predicted Physicochemical Properties

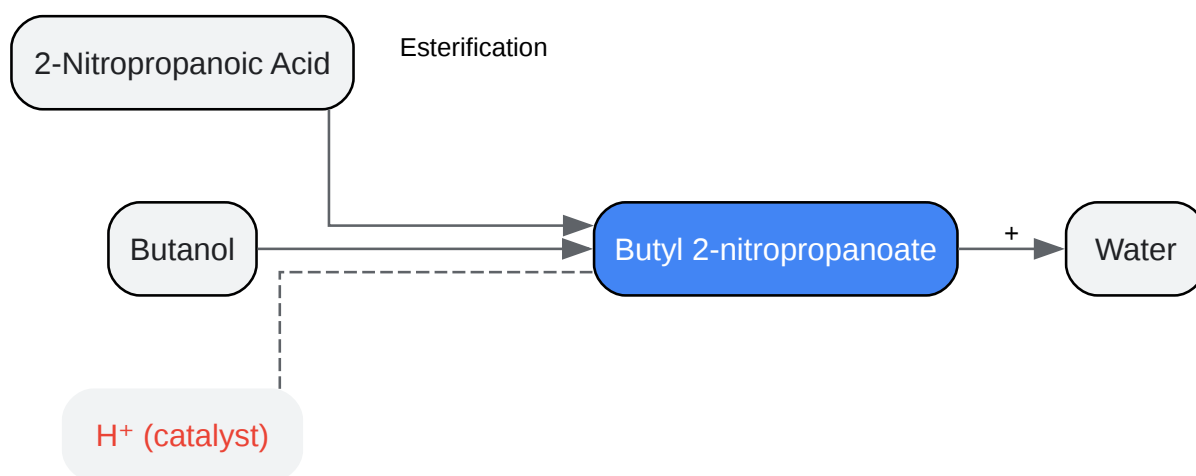
Quantitative data for **Butyl 2-nitropropanoate** is not available. However, we can predict its general characteristics based on its molecular structure. A summary of these predicted properties is presented in Table 1.

Table 1: Predicted Physicochemical Properties of **Butyl 2-Nitropropanoate**

Property	Predicted Value/Characteristic
Molecular Formula	$C_{10}H_{19}NO_4$
Molecular Weight	175.18 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Fruity, with a sharp chemical note
Boiling Point	Estimated to be higher than butyl propionate (146 °C) due to the polar nitro group.
Solubility	Expected to have low solubility in water and good solubility in common organic solvents (e.g., ethanol, diethyl ether, dichloromethane).

## Proposed Synthesis Pathway

A plausible synthetic route to **Butyl 2-nitropropanoate** would involve the esterification of 2-nitropropanoic acid with butanol. This reaction is typically acid-catalyzed.



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Caption: Proposed synthesis of **Butyl 2-nitropropanoate**.

## Experimental Protocol: Synthesis of Butyl 2-Nitropropanoate (Theoretical)

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-nitropropanoic acid (1.0 eq) and butanol (1.2 eq).
- **Catalyst Addition:** Slowly add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid (0.05 eq).
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:** Upon completion, cool the reaction mixture to room temperature. Dilute with diethyl ether and wash sequentially with saturated sodium bicarbonate solution and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by fractional distillation or column chromatography.

## Anticipated Spectroscopic Data

The structural elucidation of **Butyl 2-nitropropanoate** would rely on a combination of spectroscopic techniques. The expected spectral data are outlined below.

Table 2: Predicted Spectroscopic Data for **Butyl 2-Nitropropanoate**

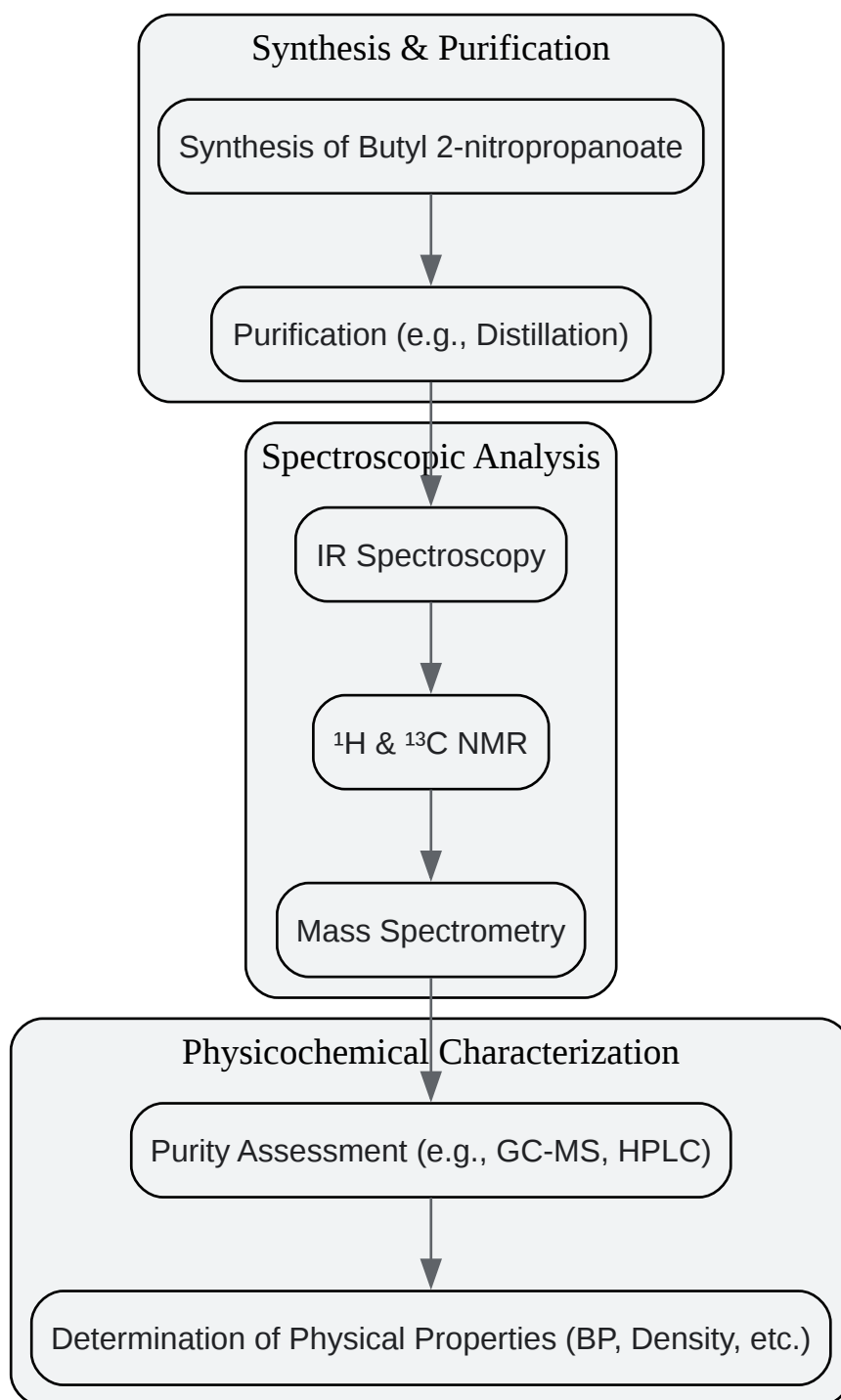
Technique	Functional Group	Expected Chemical Shift / Wavenumber
<sup>1</sup> H NMR	-CH(NO <sub>2</sub> )-	4.5 - 5.0 ppm (quartet)
	-COOCH <sub>2</sub> -	4.0 - 4.3 ppm (triplet)
	-CH(NO <sub>2</sub> )CH <sub>2</sub>	1.6 - 1.8 ppm (doublet)
	-COOCH <sub>2</sub> CH <sub>2</sub> -	1.5 - 1.7 ppm (sextet)
	-	
	COOCH <sub>2</sub> CH <sub>2</sub> CH <sub>2</sub> -	1.3 - 1.5 ppm (sextet)
	-CH <sub>2</sub> (butyl)	0.9 - 1.0 ppm (triplet)
<sup>13</sup> C NMR	-C=O	165 - 175 ppm
	-CH(NO <sub>2</sub> )-	80 - 90 ppm
	-COOCH <sub>2</sub> -	65 - 70 ppm
	-COOCH <sub>2</sub> CH <sub>2</sub> -	30 - 35 ppm
	-	
	COOCH <sub>2</sub> CH <sub>2</sub> CH <sub>2</sub> -	18 - 22 ppm
	-CH(NO <sub>2</sub> )CH <sub>2</sub>	15 - 20 ppm
	-CH <sub>2</sub> (butyl)	13 - 15 ppm
IR Spectroscopy	C=O (ester)	1735 - 1750 cm <sup>-1</sup> (strong)
	N-O (nitro, asymmetric)	1540 - 1560 cm <sup>-1</sup> (strong)
	N-O (nitro, symmetric)	1370 - 1390 cm <sup>-1</sup> (strong)
	C-O (ester)	1100 - 1300 cm <sup>-1</sup> (strong)
Mass Spectrometry	Molecular Ion (M <sup>+</sup> )	m/z = 175
Fragmentation	Fragments corresponding to the loss of the butoxy group,	

the nitro group, and cleavage  
of the butyl chain.

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## Proposed Workflow for Structural Analysis

A logical workflow for the comprehensive structural analysis of a newly synthesized batch of **Butyl 2-nitropropanoate** is depicted below.



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Caption: Workflow for the structural analysis of **Butyl 2-nitropropanoate**.

This theoretical guide provides a starting point for researchers interested in **Butyl 2-nitropropanoate**. The successful synthesis and rigorous characterization of this compound will be a valuable contribution to the field, enabling further investigation into its properties and potential applications. As experimental data becomes available, this document can be updated to reflect a more complete and accurate structural analysis.

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